

Application Notes: Extraction and Analysis of Hydroxy Fatty Acids from Biological Tissues

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Compound of Interest

Compound Name: *3-Hydroxy-11(Z),14(Z)-eicosadienoic acid*

Cat. No.: *B15551459*

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Introduction

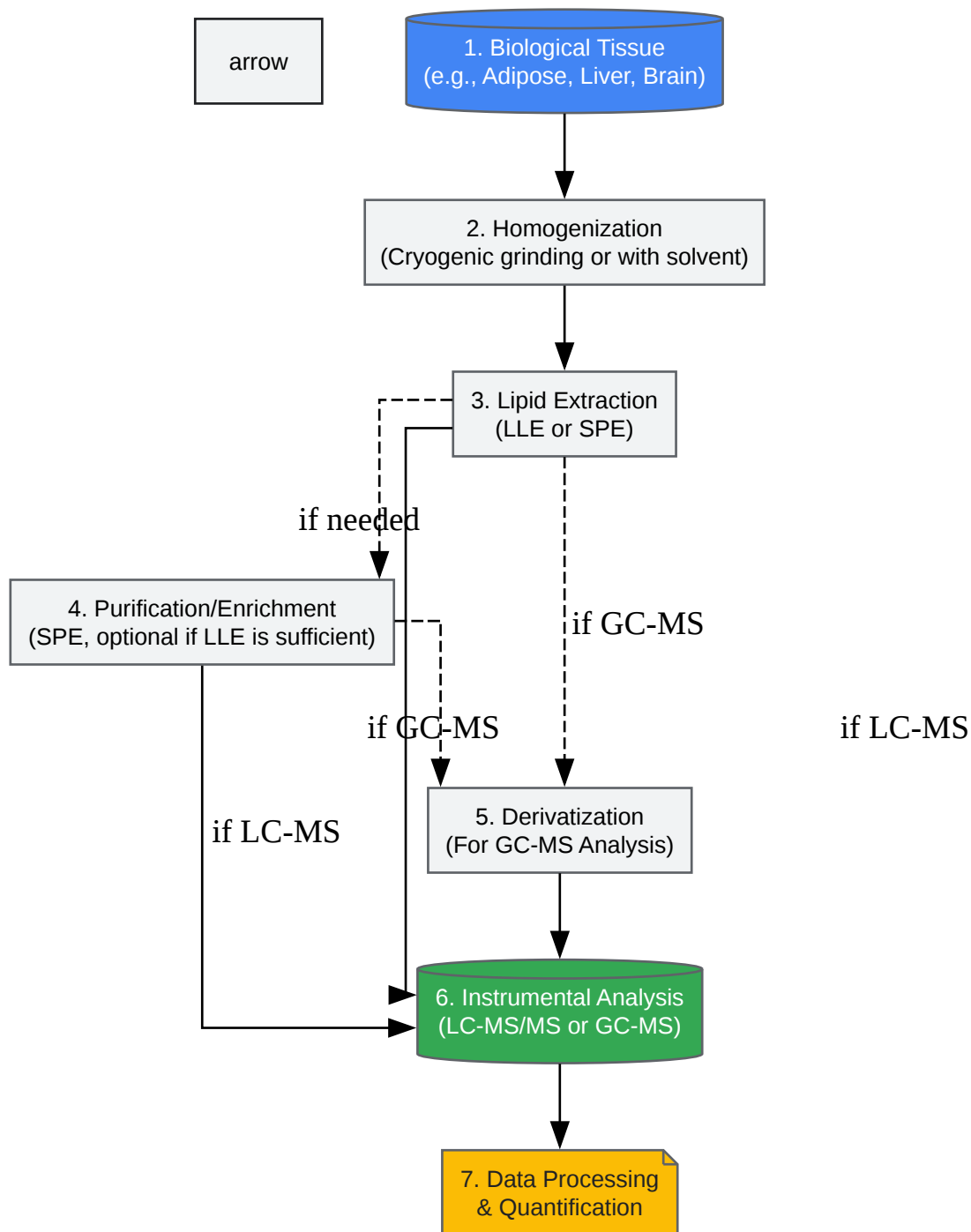
Hydroxy fatty acids (HFAs) and their esterified counterparts, fatty acid esters of hydroxy fatty acids (FAHFAs), are classes of endogenous lipids with significant biological activity.[1][2] FAHFAs, in particular, have emerged as potent signaling molecules with anti-diabetic and anti-inflammatory properties, making them attractive targets for therapeutic development.[3][4] The analysis of these lipids in biological matrices is challenging due to their low abundance and the presence of numerous structural isomers.[2] Accurate and efficient extraction from complex biological tissues is a critical first step for reliable quantification and downstream analysis.

These application notes provide detailed protocols for the extraction of HFAs and FAHFAs from biological tissues using common laboratory techniques. The subsequent analysis is typically performed using sensitive methods like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).[1][5]

Signaling Pathways Involving Hydroxy Fatty Acids

Hydroxy fatty acids and their derivatives are involved in various signaling pathways. FAHFAs, for instance, exert anti-inflammatory effects by signaling through G protein-coupled receptor 120 (GPR120).[3][6] The availability of precursor fatty acids for HFA and FAHFA synthesis is

controlled by the hormonal regulation of lipolysis in adipose tissue, where hormones like glucagon and epinephrine stimulate the breakdown of triglycerides.[1][7]



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References

- 1. Signalling mechanisms regulating lipolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journals.physiology.org [journals.physiology.org]
- 3. Discovery of a class of endogenous mammalian lipids with anti-diabetic and anti-inflammatory effects. [research.bidmc.org]
- 4. mdpi.com [mdpi.com]
- 5. GPR120: a critical role in adipogenesis, inflammation, and energy metabolism in adipose tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Regulation of Lipolysis in Adipocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. GPR120 is an Omega-3 Fatty Acid Receptor Mediating Potent Anti-Inflammatory and Insulin Sensitizing Effects - PMC [pmc.ncbi.nlm.nih.gov]
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